

3-Aminocyclohexanecarboxylic acid safety and handling

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Compound of Interest

Compound Name: 3-Aminocyclohexanecarboxylic acid

Cat. No.: B105179

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An In-Depth Technical Guide to the Safe Handling of **3-Aminocyclohexanecarboxylic Acid**

Executive Summary

3-Aminocyclohexanecarboxylic acid is a valuable building block in pharmaceutical research and development. As with any laboratory chemical, a thorough understanding of its properties and potential hazards is paramount for ensuring the safety of researchers and the integrity of experimental work. This guide provides a comprehensive overview of the safety and handling protocols for **3-Aminocyclohexanecarboxylic acid**, grounded in established safety principles and data from authoritative sources. It covers hazard identification, exposure controls, appropriate handling and storage procedures, and emergency response. The protocols outlined herein are designed to be self-validating by integrating the rationale behind each safety measure, empowering scientists to cultivate a proactive safety culture.

Introduction to 3-Aminocyclohexanecarboxylic Acid

3-Aminocyclohexanecarboxylic acid, with the molecular formula $C_7H_{13}NO_2$, is a non-proteinogenic amino acid derivative of cyclohexane.^{[1][2]} It exists in various isomeric forms (cis and trans), which are utilized as key intermediates in the synthesis of diverse bioactive molecules and pharmaceutical agents.^[3] Given its role in drug development, its presence in research laboratories is common. This guide will adhere to the precautionary principle, addressing the most stringent safety data available to ensure the highest level of protection for laboratory personnel.

Hazard Identification and Risk Assessment

A critical first step in safe handling is a thorough understanding of the potential hazards. Data regarding the GHS classification of **3-Aminocyclohexanecarboxylic acid** varies across suppliers and isomers. Some safety data sheets (SDS) classify it as non-hazardous.^[4] However, other authoritative sources have assigned a GHS classification indicating potential hazards.^{[5][6][7]} To ensure personnel safety, this guide adopts the more conservative classification.

Causality: The physical form of this compound—typically a fine, crystalline powder—is the primary driver of its hazard profile.^[1] Fine powders can be easily aerosolized during handling, leading to inhalation, and can readily adhere to skin or come into contact with eyes, making these the primary routes of exposure.

GHS Classification

The following classification from multiple sources provides a robust basis for risk assessment.

Hazard Class	Category	Hazard Statement	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	! (Exclamation Mark)
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	! (Exclamation Mark)
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	! (Exclamation Mark)
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	! (Exclamation Mark)

Data sourced from multiple SDS and chemical databases.

[5][6][7]

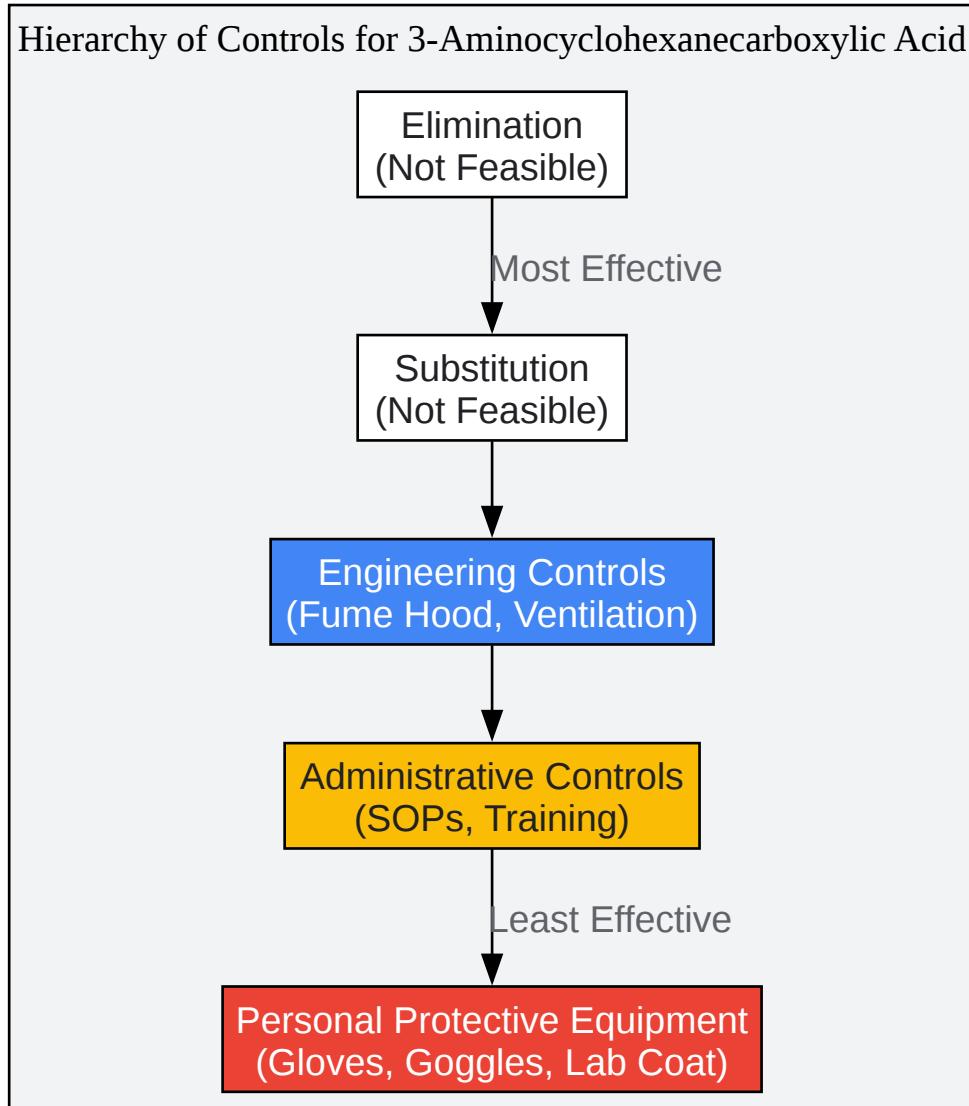
Physical and Chemical Properties

Understanding the physical properties is essential for anticipating its behavior in the laboratory environment.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₃ NO ₂	[1] [2] [5]
Molecular Weight	143.19 g/mol	[1] [2] [5]
Appearance	White to almost white crystalline powder	[1]
Melting Point	~278-283 °C	[8]
Solubility	Soluble in water.	[3]

Exposure Controls and Personal Protection

A multi-layered approach, known as the Hierarchy of Controls, is the authoritative standard for mitigating laboratory hazards. This framework prioritizes the most effective control measures.



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Hierarchy of controls applied to handling this chemical.

Engineering Controls

The primary engineering control is to minimize the generation and inhalation of dust.

- Chemical Fume Hood: All weighing and transfer operations involving the solid powder should be conducted inside a certified chemical fume hood. This is the most critical step to prevent respiratory exposure, as mandated by the H335 classification.[5][6]

- General Laboratory Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[4][6]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with engineering controls.

PPE Type	Specification	Rationale
Hand Protection	Nitrile gloves, inspected before use.	Prevents skin contact and irritation (H315).[6] Proper removal technique is crucial to avoid self-contamination.
Eye Protection	ANSI Z87.1-compliant safety goggles or safety glasses with side shields.	Protects against airborne particles and splashes, preventing serious eye irritation (H319).[6][9]
Skin/Body Protection	Long-sleeved lab coat.	Provides a barrier against accidental spills on skin or clothing.[6][10]
Respiratory Protection	Not typically required when work is performed in a fume hood. Use a NIOSH-approved respirator if dust is generated in an open area.	Serves as a backup to engineering controls to prevent respiratory tract irritation (H335).[11]

Safe Handling and Storage Procedures

Adherence to standardized protocols is essential for minimizing risk. These procedures are designed to be self-validating; a deviation from these steps introduces unnecessary risk.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure the work area (fume hood) is clean and uncluttered. Verify that the safety shower and eyewash station are accessible and operational.[4]

- **Don PPE:** Put on all required PPE as specified in Section 3.2.
- **Transfer:** Conduct all transfers of the solid compound within the fume hood. Use a spatula to carefully transfer the powder from the stock bottle to a tared weigh boat or reaction vessel. Avoid pouring the powder, as this can generate dust.
- **Weighing:** If using an analytical balance outside the hood, ensure the powder is in a sealed container (e.g., a capped vial) during transport.
- **Dissolution:** When preparing solutions, add the solid slowly to the solvent to prevent splashing.
- **Post-Handling:** Tightly seal the stock container.^[9] Clean all equipment and the work surface.
- **Doff PPE:** Remove PPE in the correct order (gloves last) and wash hands thoroughly with soap and water.^{[4][10]}

Storage Requirements

Proper storage is crucial for maintaining the chemical's integrity and preventing accidental release.

- **Conditions:** Store the container in a cool, dry, and well-ventilated area.^[9] Some suppliers recommend refrigerated storage (2-8°C).^[8]
- **Container:** Keep the container tightly closed to prevent moisture absorption and contamination.^[9]
- **Incompatibilities:** Store away from strong oxidizing agents.^{[12][13]}

Emergency Response Procedures

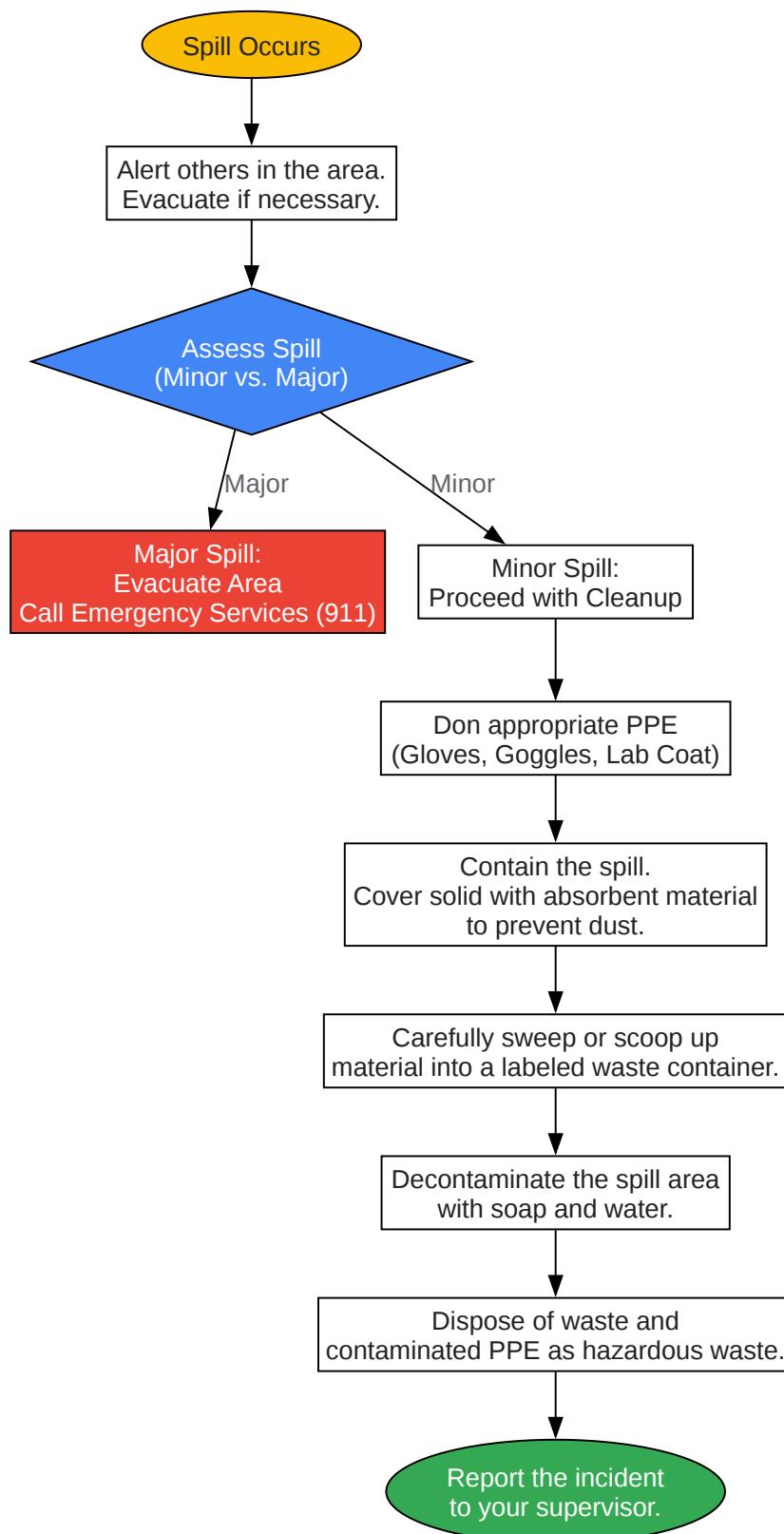
Pre-planning is essential for a swift and effective response to any emergency.^[14]

Personal Exposure

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[9][10]
Skin Contact	Remove contaminated clothing. Wash skin immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[10][15]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9][10]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[15]

Spill Response Protocol

The response to a spill depends on its scale. For any major spill (e.g., >1 liter or any spill you are not comfortable cleaning), evacuate the area and call emergency services.[16][17]



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Workflow for responding to a chemical spill.

Step-by-Step Minor Spill Cleanup:

- Alert & Assess: Alert personnel in the immediate area.[17] Assess the spill to ensure it is minor and can be handled safely.
- Secure Area: If the material is in a high-traffic area, restrict access.
- Don PPE: Wear at a minimum a lab coat, nitrile gloves, and safety goggles.
- Containment: For a solid spill, you can gently cover it with a damp paper towel to prevent dust from becoming airborne.
- Collection: Carefully sweep the solid material into a dustpan and place it into a suitable, labeled container for hazardous waste.[18][19] Avoid actions that create dust.
- Decontamination: Clean the spill area thoroughly with soap and water.[14][16]
- Disposal: Dispose of the collected material and all contaminated cleaning supplies (gloves, paper towels, etc.) as hazardous waste according to your institution's guidelines.[6]

Waste Disposal

All waste containing **3-Aminocyclohexanecarboxylic acid**, including contaminated consumables and spill cleanup materials, must be treated as chemical waste.[18]

- Containers: Use clearly labeled, sealed containers for waste.
- Regulations: Disposal must be handled by a licensed waste disposal company in accordance with all local, state, and federal regulations.[4] Do not dispose of this chemical down the drain.[7]

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